

# is 7-Chloro-1-heptanol naturally occurring

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## Compound Focus: 7-Chloro-1-heptanol

CAS No.: 55944-70-2

Cat. No.: S1893639

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## Chemical Identity of 7-Chloro-1-heptanol

The table below summarizes the fundamental identifying information for this compound:

Property	Description
CAS Registry Number	55944-70-2 [1]
Molecular Formula	$C(7)H(15)ClO$ [1]
Molecular Weight	150.65 g/mol [1]
IUPAC Name	7-Chloro-1-heptanol [1]

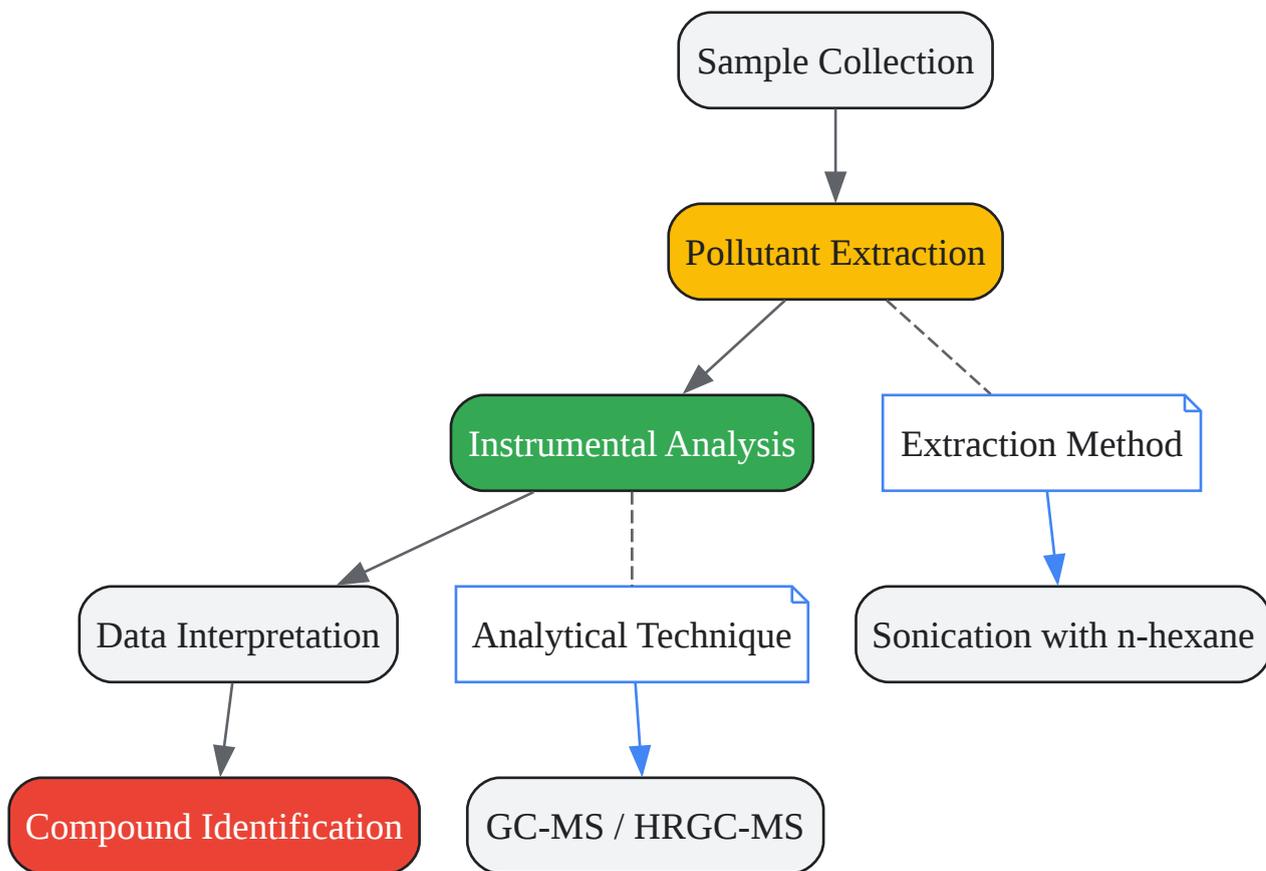
This information is sourced from chemical supplier Safety Data Sheets (SDS), which typically catalog synthetic, industrially produced chemicals [1].

## Scientific Context and Detection Methods

While **7-Chloro-1-heptanol** itself is not reported in environmental samples, analytical techniques used to detect similar synthetic organic contaminants demonstrate how its presence in complex matrices could be identified.

- **Sample Extraction:** Organic contaminants are typically extracted from environmental samples like water or sediments using solvents. A common method is sonication with **n-hexane** [2].
- **Instrumental Analysis:** Separation and identification rely on techniques like **Gas Chromatography-Mass Spectrometry (GC-MS)**. High-Resolution GC-MS (HRGC-MS) allows for "non-target screening" to identify unknown compounds by determining their exact mass [2].

The following diagram outlines a generalized workflow for identifying organic contaminants in environmental samples, which could be applied to detect a compound like **7-Chloro-1-heptanol**.



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The absence of **7-Chloro-1-heptanol** in environmental research, such as a 2020 study that screened for 246 different compounds on microplastics, strongly suggests it is not a common environmental contaminant of natural origin [2].

## Research Implications

The classification of **7-Chloro-1-heptanol** as a synthetic compound means researchers should consider it as a **potential anthropogenic contaminant or a novel compound** for investigation. Its presence in any sample would likely indicate industrial synthesis or laboratory activity.

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## References

1. SDS of 7 - Chloro - 1 - heptanol , Safety Data Sheets, CAS... - chemBlink [chemblink.com]
2. A Relevant Screening of Organic Contaminants Present on ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [is 7-Chloro-1-heptanol naturally occurring]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1893639#is-7-chloro-1-heptanol-naturally-occurring>]

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